

Application Note: Quantitative Analysis of Penconazole Hydroxide using LC-MS/MS

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Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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Abstract

This application note details a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of penconazole hydroxide, a major metabolite of the triazole fungicide penconazole. The procedure employs a straightforward sample preparation technique followed by analysis using a triple quadrupole mass spectrometer. The method demonstrates excellent linearity, precision, and accuracy, making it suitable for residue analysis in various matrices and for metabolism studies in toxicological and environmental research.

Introduction

Penconazole is a systemic triazole fungicide widely used to control fungal pathogens, particularly powdery mildew, on fruits and vegetables.^{[1][2]} Its mechanism of action involves the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes.^{[1][2]} Following application, penconazole is metabolized in plants and animals. One of the primary metabolic pathways is the hydroxylation of the alkyl side chain, forming penconazole hydroxide (PEN-OH).^{[1][2][3]} Monitoring the levels of both the parent compound and its significant metabolites like PEN-OH is crucial for assessing dietary exposure, understanding environmental fate, and ensuring food safety.

This work presents a validated LC-MS/MS method for the selective and sensitive quantification of penconazole hydroxide. The use of tandem mass spectrometry in Multiple Reaction

Monitoring (MRM) mode provides high selectivity and minimizes matrix interference, which is essential for analyzing complex samples.^[4]

Experimental Protocol

Reagents and Materials

- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade), Formic Acid (≥99%).
- Standards: Penconazole Hydroxide analytical standard (≥98% purity), Penconazole-d7 (internal standard, IS).
- Sample Preparation: QuEChERS salts (Magnesium Sulfate, Sodium Chloride), Primary Secondary Amine (PSA) sorbent for dispersive solid-phase extraction (d-SPE).

Standard and Sample Preparation

Standard Preparation:

- Prepare a primary stock solution of penconazole hydroxide (1 mg/mL) in methanol.
- Create a series of working standard solutions by serially diluting the stock solution with a 50:50 mixture of acetonitrile and water.
- Prepare an internal standard (IS) stock solution of Penconazole-d7 (1 mg/mL) and a working solution (e.g., 100 ng/mL).
- Calibration standards are prepared by spiking appropriate amounts of the working standards into a blank matrix extract to generate a calibration curve (e.g., 0.5 - 100 ng/mL).

Sample Preparation (QuEChERS Method):

- Homogenize 10 g of the sample (e.g., fruit, vegetable, or soil) with 10 mL of water.
- Add 10 mL of acetonitrile and the internal standard.
- Shake vigorously for 1 minute.

- Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl).[5]
- Shake vigorously for 1 minute and centrifuge at ≥3000 rpm for 5 minutes.[5]
- Transfer an aliquot of the upper acetonitrile layer to a d-SPE tube containing MgSO₄ and PSA sorbent for cleanup.
- Vortex for 30 seconds and centrifuge for 5 minutes.
- Filter the supernatant through a 0.22 µm filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

Liquid Chromatography (LC): A typical UPLC or HPLC system equipped with a C18 analytical column is suitable for this analysis.

Parameter	Condition
Column	C18 Reversed-Phase (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Vol.	5 µL
Column Temp.	40 °C
Gradient	See Table 1

Table 1: LC Gradient Program

Time (min)	% Mobile Phase B
0.0	10
1.0	10
8.0	95
9.0	95
9.1	10

| 12.0 | 10 |

Tandem Mass Spectrometry (MS/MS): The analysis is performed on a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Source Temp.	150 °C
Desolvation Temp.	500 °C
Desolvation Gas	Nitrogen, 1000 L/hr
Collision Gas	Argon
Detection Mode	Multiple Reaction Monitoring (MRM)

Table 2: MRM Transitions for Penconazole Hydroxide and Internal Standard Note: The precursor ion $[M+H]^+$ for Penconazole Hydroxide ($C_{13}H_{15}Cl_2N_3O$) is m/z 300.05. The precursor for Penconazole is m/z 284.05.[6][7]

Compound	Precursor Ion [M+H] ⁺	Product Ion (Quantifier)	Product Ion (Qualifier)	Collision Energy (eV)
Penconazole Hydroxide	300.1	159.1	70.1	~20
Penconazole-d7 (IS)	291.1	159.1	70.1	~22

*Collision
energies must be
optimized for the
specific
instrument used.

Results and Discussion

Method Performance

The developed LC-MS/MS method was validated for linearity, precision, accuracy, and sensitivity. The results are summarized in Table 3.

Table 3: Summary of Method Validation Data

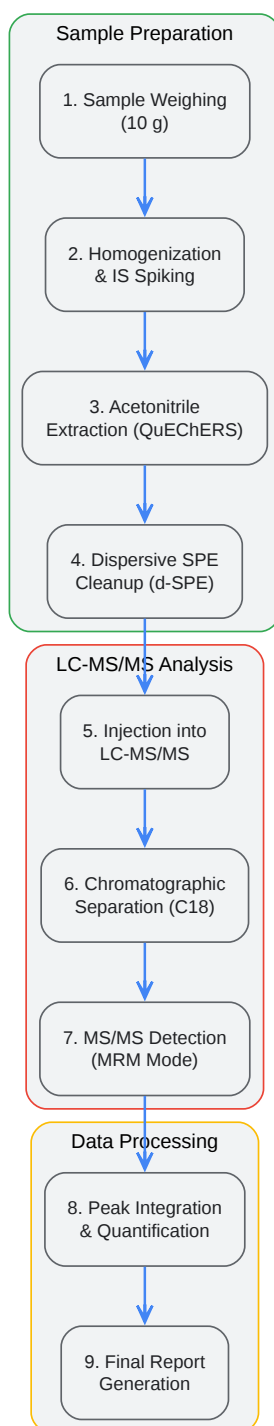
Parameter	Result
Linearity Range	0.5 - 100 ng/mL
Correlation Coefficient (r ²)	> 0.995
Limit of Detection (LOD)	~0.15 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL (equivalent to 0.005 mg/kg in sample)
Precision (Intra-day RSD%)	< 10%
Precision (Inter-day RSD%)	< 15%

| Accuracy (Recovery %) | 85 - 110% |

The method demonstrates a wide linear range with excellent correlation, allowing for the accurate quantification of penconazole hydroxide across various concentrations. The low limit of quantification (LOQ) of 0.005 mg/kg is sufficient to meet the typical MRLs set for pesticide residues in many food commodities.[8][9] The precision, measured by the relative standard deviation (RSD), and accuracy, measured by recovery, are well within the acceptable limits defined by regulatory guidelines.[4]

Workflow Visualization

The overall experimental process from sample receipt to final data analysis is depicted in the following workflow diagram.



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Caption: Workflow for LC-MS/MS quantification of penconazole hydroxide.

Conclusion

The LC-MS/MS method described in this application note provides a reliable, sensitive, and efficient tool for the quantification of penconazole hydroxide. The simple and effective QuEChERS sample preparation protocol, combined with the high selectivity of tandem mass spectrometry, allows for accurate measurements in complex matrices. This method is well-suited for routine monitoring in food safety laboratories, as well as for detailed studies in the fields of environmental science and toxicology.

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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Penconazole Hydroxide using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15292639#lc-ms-ms-method-for-penconazole-hydroxide-quantification]

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